

Application Note: 5-Bromo-2-ethylaniline HCl in Advanced Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: 5-Bromo-2-ethylaniline
hydrochloride

CAS No.: 1799421-02-5

Cat. No.: B11869565

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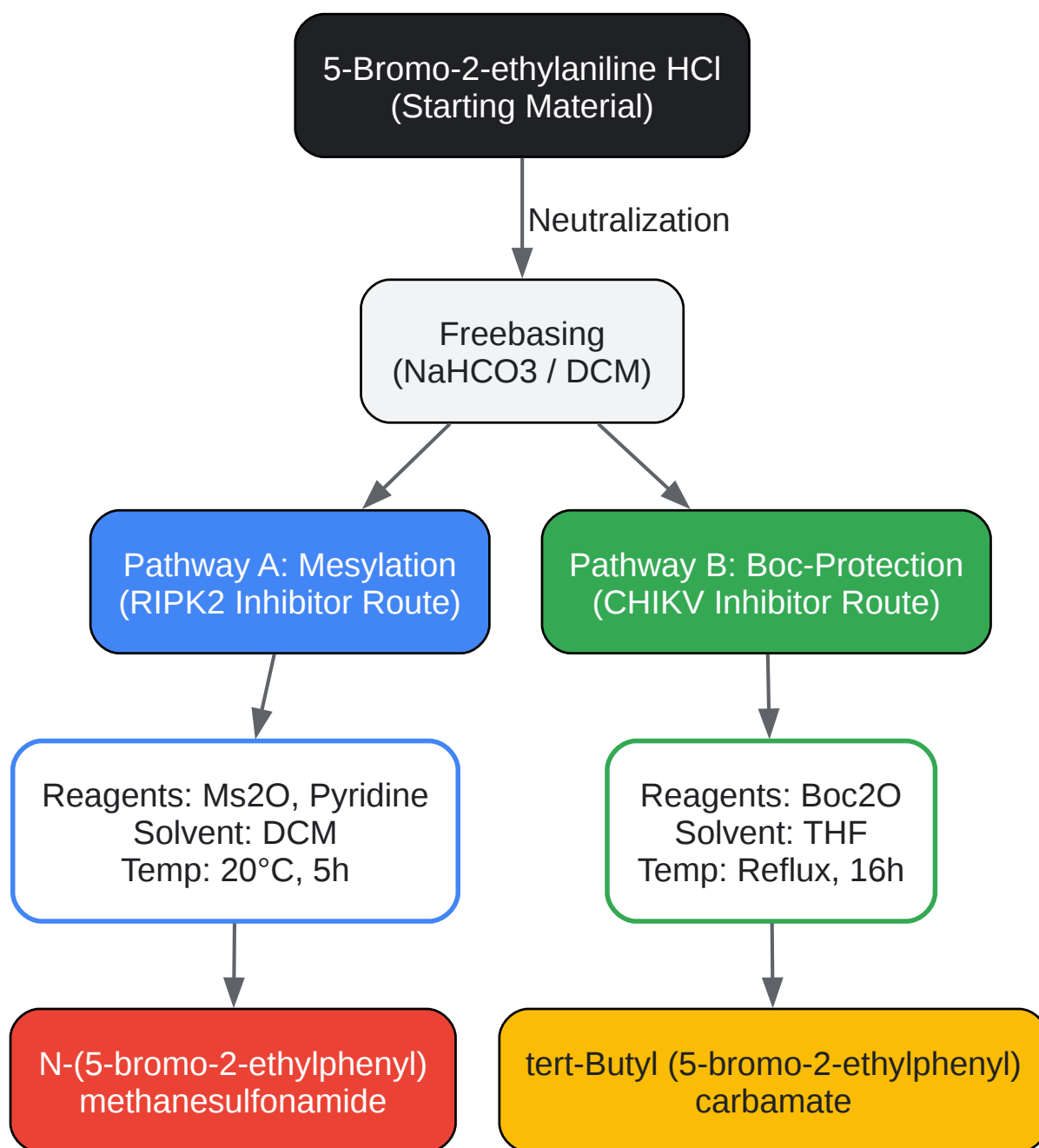
Executive Summary

5-Bromo-2-ethylaniline (CAS: 14922-91-9) and its highly stable hydrochloride salt (CAS: 91809569) serve as critical, dual-functional building blocks in modern medicinal chemistry[1][2]. The unique ortho-ethyl and meta-bromo substitution pattern provides a highly specific steric and electronic scaffold: the primary amine acts as a nucleophilic anchor for amidation or heterocyclic core formation, while the aryl bromide is primed for downstream palladium-catalyzed cross-coupling reactions.

This application note details field-validated protocols for utilizing 5-Bromo-2-ethylaniline HCl in two major therapeutic pathways: the synthesis of Receptor-Interacting Protein Kinase 2 (RIPK2) inhibitors for inflammatory diseases[3], and the development of benzoannulene inhibitors targeting Chikungunya Virus (CHIKV) replication[4].

Pathway Visualization & Logical Relationships

To understand the synthetic utility of 5-Bromo-2-ethylaniline HCl, we map its divergence into two distinct pharmaceutical workflows.



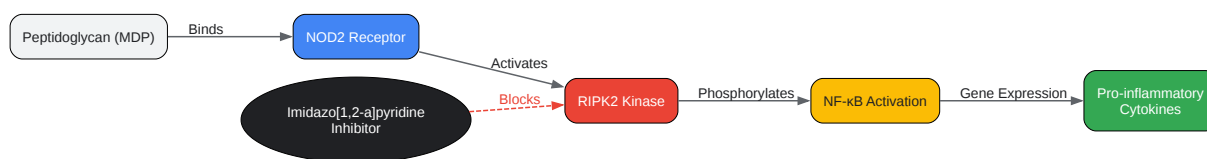
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Synthetic workflow branching of 5-Bromo-2-ethylaniline into RIPK2 and CHIKV inhibitor intermediates.

Application 1: Synthesis of RIPK2 Inhibitor Intermediates

Biological Context

RIPK2 is a crucial kinase in the NOD2 signaling pathway, responsible for mediating pro-inflammatory cytokine release. Inhibition of RIPK2 is a major therapeutic target for autoimmune and inflammatory diseases[3]. The mesylated derivative of 5-bromo-2-ethylaniline is a key pharmacophore used to build the Imidazo[1,2-a]pyridine core of these inhibitors[3].



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Mechanism of action for RIPK2 inhibitors blocking NOD2-mediated pro-inflammatory cytokine release.

Protocol: N-Mesylation of 5-Bromo-2-ethylaniline

Note: This protocol adapts the methodology from patent WO2023239941A1[3], incorporating a preliminary freebasing step required when starting from the HCl salt.

Step 1: Freebasing the HCl Salt

- Action: Suspend 5-Bromo-2-ethylaniline HCl (approx. 118 mg, 500 μmol) in 5 mL of Dichloromethane (DCM). Wash with 5 mL of saturated aqueous NaHCO₃. Extract the organic layer, dry over anhydrous Na₂SO₄, and filter.

- Causality: The hydrochloride salt renders the amine non-nucleophilic. Neutralization with a mild base restores the lone pair on the nitrogen, preparing it for electrophilic attack.

Step 2: Electrophilic Addition

- Action: To the DCM solution containing the free base (100 mg, 500 μ mol, 1 eq), add methanesulfonic anhydride (Ms2O , 174 mg, 1 mmol, 2 eq)[3].
- Causality: Ms2O is preferred over methanesulfonyl chloride (MsCl) here to avoid the generation of highly reactive HCl gas, which could prematurely protonate unreacted starting material.

Step 3: Base Catalysis & Acid Scavenging

- Action: Add pyridine (121 μ L, 1.50 mmol, 3 eq) dropwise to the mixture[3].
- Causality: Pyridine acts as a non-nucleophilic base to scavenge the methanesulfonic acid byproduct. This drives the reaction equilibrium forward and prevents the reaction from stalling.

Step 4: Reaction Monitoring (Validation Checkpoint)

- Action: Stir the mixture at 20 °C for 5 hours[3]. Monitor via Thin Layer Chromatography (TLC) using a 3:1 Petroleum Ether/Ethyl Acetate mobile phase.
- Validation: The conversion of the primary amine to a sulfonamide significantly reduces the polarity of the molecule. The reaction is self-validated as complete when the lower Rfspot (starting aniline) is entirely consumed and replaced by a higher Rfspot (product).

Step 5: Workup and Purification

- Action: Concentrate the reaction mixture under reduced pressure to remove DCM. Purify the crude residue via silica gel (SiO2) column chromatography (petroleum ether/ethyl acetate) [3].
- Causality: Removing DCM prior to chromatography is critical. DCM is a strong eluting solvent; if loaded directly onto the column, it will disrupt the carefully calibrated petroleum

ether/ethyl acetate gradient, leading to peak tailing and poor separation.

Application 2: Synthesis of Benzoannulene Antivirals (CHIKV Inhibitors)

Biological Context

Chikungunya virus (CHIKV) relies on the nsP3 macrodomain and pyrimidine salvage pathways for replication. Benzoannulene derivatives synthesized from 5-bromo-2-ethylaniline have shown sub-micromolar efficacy ($EC_{90} = 270 \text{ nM}$) and a viral titer reduction of 4.5 log at $10 \mu\text{M}$ [5].

Protocol: N-Boc Protection for Cross-Coupling Readiness

Note: This protocol is based on the synthetic routes described by Ahmed et al. (ACS Infect. Dis. 2021)[4].

Step 1: Freebasing (If applicable)

- Action: Convert 5-Bromo-2-ethylaniline HCl to its free base using the $\text{NaHCO}_3/\text{DCM}$ method described in Application 1.

Step 2: Boc-Anhydride Addition

- Action: To an anhydrous Tetrahydrofuran (THF) (8 mL) solution of 5-bromo-2-ethylaniline (1.00 g, 5.00 mmol) under a nitrogen atmosphere, add Di-tert-butyl dicarbonate (BOC-anhydride, 2.32 mL, 10.00 mmol, 2 eq)[4].
- Causality: Boc protection of the primary amine is strictly required to prevent unwanted side reactions (such as N-arylation or oxidation) during subsequent palladium-catalyzed cross-coupling reactions involving the 5-bromo position.

Step 3: Reflux & Kinetic Driving (Validation Checkpoint)

- Action: Heat the reaction mixture to reflux ($\sim 66^\circ\text{C}$) for 16 hours[4].

- Causality: The ortho-ethyl group imposes significant steric hindrance around the nucleophilic nitrogen. Refluxing in THF provides the necessary thermal activation energy to drive the bulky Boc-protection to completion.
- Validation: Analyze an aliquot via LC-MS. The product mass should show the expected $[M+H]^+$ peak, and the UV trace (254 nm) should confirm >95% consumption of the starting material[4].

Step 4: Quenching and Extraction

- Action: Remove THF under reduced pressure. Dilute the residue with water (100 mL) and extract with DCM (2 x 200 mL)[4].
- Causality: Water quenches any unreacted BOC-anhydride (hydrolyzing it to water-soluble tert-butanol and CO₂ gas) and dissolves polar impurities. DCM, being denser than water, allows for a clean bottom-layer extraction of the highly lipophilic Boc-protected product.

Step 5: Drying

- Action: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate[4].

Quantitative Data & Reaction Parameters Comparison

To facilitate rapid experimental design, the thermodynamic and stoichiometric parameters of both workflows are summarized below:

Parameter	Application 1: RIPK2 Intermediate	Application 2: CHIKV Intermediate
Target Moiety	N-(5-bromo-2-ethylphenyl)methanesulfonamide	tert-Butyl (5-bromo-2-ethylphenyl)carbamate
Reagents	Ms2O (2.0 eq), Pyridine (3.0 eq)	Boc2O (2.0 eq)
Solvent System	Anhydrous Dichloromethane (DCM)	Anhydrous Tetrahydrofuran (THF)
Thermodynamic Profile	20 °C (Room Temperature)	~66 °C (Reflux)
Reaction Time	5 Hours	16 Hours
Downstream Application	Imidazo[1,2-a]pyridine core synthesis	Benzoannulene cross-coupling
Biological Target	RIPK2 Kinase (Inflammation)	nsP3 Macrodomain (Viral Replication)
Literature Source	Patent WO2023239941A1	ACS Infect. Dis. 2021

References

- Title: WO2023239941A1 - Imidazo(1,2-a)
- Title: Targeting Chikungunya Virus Replication by Benzoannulene Inhibitors Source: ACS Publications URL
- Title: Targeting Chikungunya Virus Replication by Benzoannulene Inhibitors (PMC Full Text)
- Title: 5-Bromo-2-ethylaniline | 14922-91-9 Source: Sigma-Aldrich URL
- Source: PubChem (NIH)

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- [3. WO2023239941A1 - Imidazo\(1,2-a\)pyridine derivatives as ripk2 inhibitors - Google Patents \[patents.google.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. Targeting Chikungunya Virus Replication by Benzoannulene Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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